

The Chemical Identity and Utility of 5-Methylresorcinol: A Technical Guide

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Compound of Interest

Compound Name: 5-Methylresorcinol monohydrate

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An In-depth Review for Researchers, Scientists, and Drug Development Professionals

5-Methylresorcinol, a naturally occurring phenolic compound, is a molecule of significant interest across various scientific disciplines, from analytical chemistry to pharmacology. While commonly known by this name, it is also widely identified by its synonyms, Orcinol and 3,5-Dihydroxytoluene. This technical guide provides a consolidated overview of its chemical identity, physicochemical properties, key experimental applications, and its role in biological signaling pathways.

Core Chemical Identity and Synonyms

5-Methylresorcinol is a 5-alkylresorcinol where the alkyl group is methyl.[1] It is a versatile organic compound found in many species of lichens and can also be produced synthetically.[2] Its interchangeability with the names Orcinol and 3,5-Dihydroxytoluene is critical for comprehensive literature and database searches. The following table summarizes its primary identifiers.



Identifier Type	Value	Source
IUPAC Name	5-methylbenzene-1,3-diol	3[4]
CAS Number	504-15-4	5[1]
Molecular Formula	C7H8O2	5[1]
Common Synonyms	Orcinol, 3,5-Dihydroxytoluene, 5-Methyl-1,3-benzenediol, Orcin	5[1], 6[7]
InChl Key	OIPPWFOQEKKFEE- UHFFFAOYSA-N	3[4]
Canonical SMILES	CC1=CC(=CC(=C1)O)O	3[4]

Physicochemical Properties

The compound appears as a white to off-white or pale yellow crystalline solid.[4][8] It is available in both anhydrous and monohydrate forms.[9][10] A summary of its key quantitative properties is presented below.

Property	Value	Unit	Source
Molecular Weight	124.14	g/mol	5[1]
Melting Point	107 - 111	°C	3[4], 11[9]
Boiling Point	147 (at 7 hPa)	°C	INVALID-LINK[12]
Flash Point	159	°C	INVALID-LINK[12]
Solubility in Water	80	g/L	INVALID-LINK[12]
Solubility (Organic)	Soluble in alcohol, ether, DMF, DMSO	3[4], 13[14]	
Purity (Typical)	≥98 - 99% (by GC or HPLC)	3[4],INVALID-LINK [12]	-



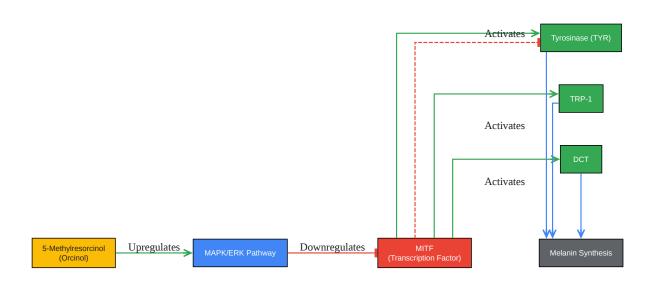
Biological Activity and Signaling Pathways

5-Methylresorcinol exhibits diverse biological activities, making it a valuable compound for drug development and pharmacological research. It is recognized as an antioxidant, antimicrobial agent, and a tyrosinase inhibitor.[7][15][16] Its ability to inhibit melanin production is of particular interest in cosmetics for skin lightening formulations.[7] Furthermore, it has demonstrated anxiolytic-like activity in animal models, increasing exploration in the open arms of the elevated plus maze test, and is capable of crossing the blood-brain barrier.[14][15]

Inhibition of Melanogenesis via MAPK/ERK Pathway

One of the most well-characterized mechanisms of action for Orcinol is its inhibitory effect on melanogenesis. Research in B16F10 murine melanoma cells has shown that Orcinol reduces the protein levels of key enzymes and transcription factors involved in melanin synthesis. This is achieved through the upregulation of the MAPK/ERK signaling pathway, which subsequently downregulates the expression of Microphthalmia-associated transcription factor (MITF). As MITF is the master regulator of melanogenic genes, its suppression leads to decreased levels of Tyrosinase (TYR), Tyrosinase-related protein-1 (TRP-1), and Dopachrome tautomerase (DCT), ultimately inhibiting melanin production.





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Orcinol inhibits melanogenesis via the MAPK/ERK signaling pathway.

Key Experimental Protocols

5-Methylresorcinol is a cornerstone reagent in classic biochemical assays, most notably for the quantification of pentoses and RNA.

Protocol: Estimation of RNA using the Orcinol Method

This colorimetric assay is based on the conversion of pentose sugars (like the ribose in RNA) to furfural upon heating with a strong acid. The furfural then reacts with orcinol in the presence of a ferric chloride catalyst to produce a stable green-colored complex, which can be quantified spectrophotometrically.



Principle: When heated with concentrated HCl, the ribose of RNA is dehydrated to form furfural. Furfural then reacts with orcinol, catalyzed by ferric chloride (FeCl₃), to yield a green-colored product. The intensity of the color, measured at 665 nm, is directly proportional to the amount of RNA present.[17][18]

Materials:

- Standard RNA solution (e.g., 200 µg/mL in buffered saline).
- Orcinol Reagent: Dissolve 0.1 g of FeCl₃ in 100 mL of concentrated HCl and add 3.5 mL of a 6% (w/v) solution of orcinol in ethanol.[18] This reagent should be prepared freshly.
- Buffered Saline (e.g., 0.5 M NaCl, 0.015 M sodium citrate, pH 7.0).
- Test sample containing an unknown concentration of RNA.
- · Spectrophotometer and cuvettes.
- Boiling water bath.

Procedure:

- Standard Curve Preparation:
 - Set up a series of labeled test tubes.
 - Pipette increasing volumes of the standard RNA solution (e.g., 0.0, 0.2, 0.4, 0.6, 0.8, and 1.0 mL) into the respective tubes.[18]
 - Adjust the final volume in each tube to a constant value (e.g., 2.0 mL) with buffered saline or distilled water. The tube with 0.0 mL RNA standard serves as the blank.
- Sample Preparation:
 - In a separate tube labeled "Unknown," pipette a known volume (e.g., 2.0 mL) of the test sample.
- Reaction:

Foundational & Exploratory

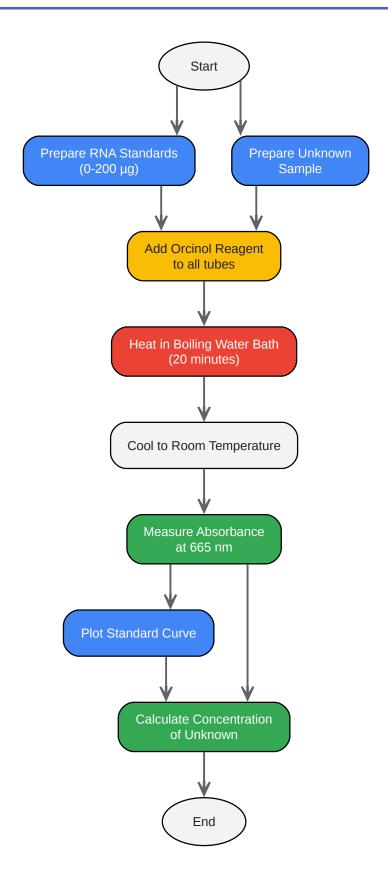




- Add 3.0 mL of the Orcinol Reagent to all tubes (standards, blank, and unknown).[7]
- Mix the contents thoroughly by vortexing.
- Heat all tubes in a boiling water bath for 20 minutes.[7][18]
- Measurement:
 - Cool the tubes to room temperature.
 - Set the spectrophotometer to a wavelength of 665 nm.
 - Zero the spectrophotometer using the blank solution.
 - Measure the absorbance (Optical Density) of each standard and the unknown sample.
- · Quantification:
 - Plot a standard curve of Absorbance at 665 nm (Y-axis) versus RNA concentration (μg) (X-axis).
 - Determine the concentration of RNA in the unknown sample by interpolating its absorbance value on the standard curve.

The following diagram illustrates the general workflow for this widely used protocol.





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Experimental workflow for RNA estimation using the Orcinol method.



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